

An In-depth Technical Guide to Lead Oleate (CAS Number: 1120-46-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEAD OLEATE

Cat. No.: B072426

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lead oleate, with the CAS number 1120-46-3, is a lead salt of oleic acid. It is an organometallic compound that has found applications in various industrial processes, including as a drier in paints and varnishes, and in extreme pressure lubricants.^{[1][2]} For researchers, particularly in the fields of materials science and toxicology, **lead oleate** serves as a precursor in the synthesis of lead-containing nanoparticles and as a compound for studying the cellular and systemic effects of organic lead compounds. This guide provides a comprehensive technical overview of its synthesis, properties, and biological interactions.

Physicochemical Properties

Lead oleate is typically a white, waxy powder or granular mass.^{[1][3][4][5]} Its physical state can vary depending on the lead content, being a liquid at 16% lead and a solid at 37% lead.^[1] It is insoluble in water but soluble in several organic solvents such as ethanol, benzene, ether, and turpentine.^{[1][3][4][5]}

Table 1: Physicochemical Properties of **Lead Oleate**

Property	Value	Reference(s)
CAS Number	1120-46-3	[1][3][4]
Molecular Formula	C ₃₆ H ₆₆ O ₄ Pb	[4][6]
Molecular Weight	770.11 g/mol	[4][6]
Appearance	Granular, wax-like mass; White powder or waxy solid	[3][4][5]
Melting Point	80 °C	[4][5]
Boiling Point	360 °C at 760 mmHg	[4]
Solubility	Insoluble in water; Soluble in ethanol, benzene, ether, turpentine, carbon disulfide	[1][3][4][5]
Relative Density	1.25	[4][5]

Synthesis of Lead Oleate

Lead oleate can be synthesized through several methods, primarily involving the reaction of a lead source with oleic acid or an oleate salt.

Reaction of Lead(II) Oxide with Oleic Acid

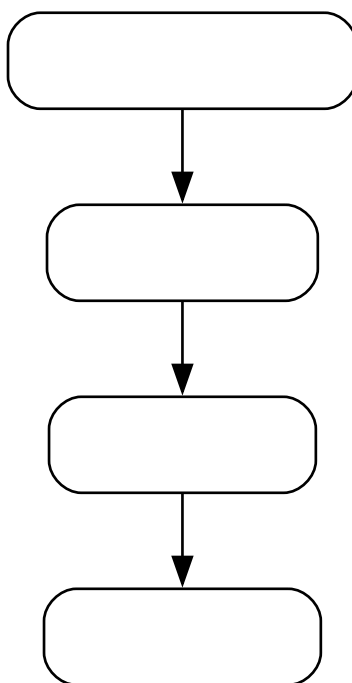
This method is commonly used for the in-situ preparation of **lead oleate** as a precursor for nanoparticle synthesis.

Experimental Protocol:

- Materials: Lead(II) oxide (PbO), Oleic acid (HOIAc), 1-octadecene (ODE).
- Procedure:
 - Combine PbO, oleic acid, and ODE in a three-necked round-bottom flask equipped with a condenser, thermometer, and septum.
 - Evacuate the flask and refill it with an inert gas (e.g., N₂).

- Heat the mixture with stirring to 95 °C under vacuum for 1 hour to facilitate the reaction and remove water, resulting in a clear solution of **lead oleate** in ODE.
- The resulting **lead oleate** solution can be used directly for subsequent reactions or purified.

Diagram 1: Experimental Workflow for **Lead Oleate** Synthesis from PbO



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **lead oleate** from lead(II) oxide and oleic acid.

Ion Exchange Reaction

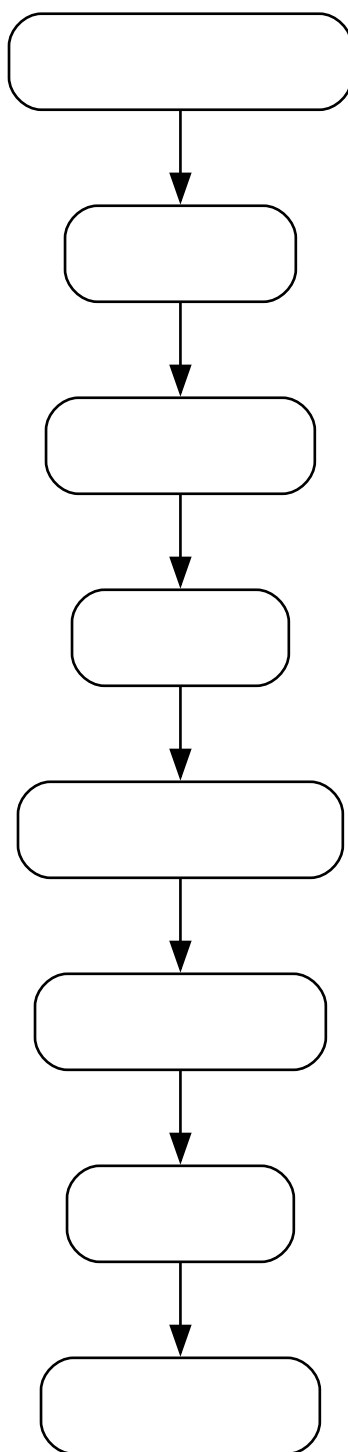
This method involves the reaction of a soluble lead salt with an alkali metal oleate.

Experimental Protocol:

- Materials: Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$), Sodium oleate ($\text{NaC}_{18}\text{H}_{33}\text{O}_2$), Deionized water.
- Procedure:
 - Prepare an aqueous solution of lead(II) nitrate and heat it to 85-90 °C in a reactor.

- Slowly add a solution of sodium oleate to the lead nitrate solution with constant stirring, maintaining the reaction temperature.
- A precipitate of **lead oleate** will form.
- After the reaction is complete, centrifuge the mixture to separate the precipitate.
- Wash the precipitate with hot water to remove any unreacted salts.
- Dry the purified **lead oleate** at 85-90 °C.

Diagram 2: Experimental Workflow for **Lead Oleate** Synthesis via Ion Exchange



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **lead oleate** via an ion exchange reaction.

Analytical Characterization

The characterization of **lead oleate** is crucial to confirm its identity and purity. Key analytical techniques include:

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present. The disappearance of the C=O stretching band of oleic acid (around 1710 cm^{-1}) and the appearance of characteristic asymmetric and symmetric carboxylate (COO^-) stretching bands (around 1504-1487 cm^{-1} and 1403 cm^{-1} , respectively) confirm the formation of the lead salt.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR can be used to confirm the structure of the oleate backbone. In the ^1H NMR spectrum, the chemical shifts of the protons near the carboxylate group will be altered upon formation of the lead salt.
- **Elemental Analysis:** This technique can be used to determine the exact percentage of lead, carbon, and hydrogen, thereby confirming the stoichiometry of the compound.

Toxicology and Biological Effects

Lead oleate is classified as a toxic substance.^[1] It is harmful if inhaled or ingested and can cause skin irritation.^[1] Furthermore, it is considered a carcinogen, teratogen, and suspected mutagen.^[1] The organic nature of the oleate ligand can influence its absorption and distribution in the body compared to inorganic lead salts.

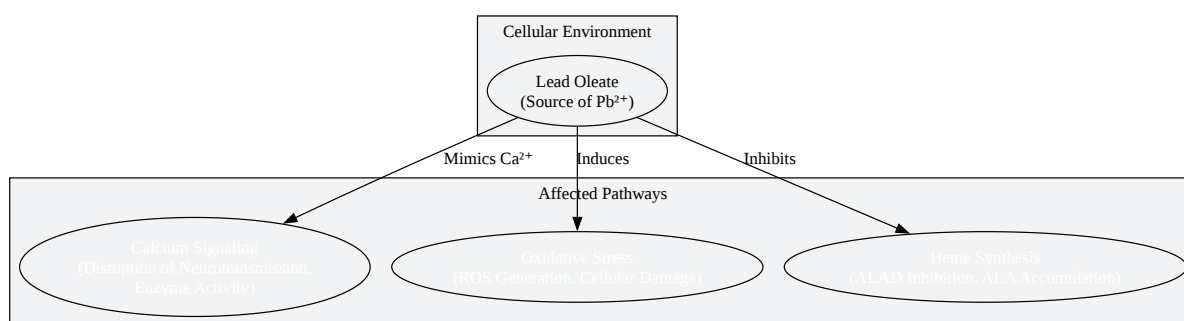
Table 2: Toxicological Data for **Lead Oleate**

Parameter	Value	Species	Route	Reference(s)
LD ₅₀	8.0 g/kg	Guinea pig	Oral	[3]
Classification	Toxic by inhalation or ingestion; Carcinogen, teratogen, suspected mutagen	-	-	[1]

Signaling Pathways Affected by Lead

The toxicity of lead compounds, including **lead oleate**, stems from the ability of the lead ion (Pb^{2+}) to interfere with various cellular processes. The oleate moiety can facilitate the transport of lead across biological membranes. Key signaling pathways affected include:

- **Calcium Signaling:** Pb^{2+} can mimic and compete with calcium ions (Ca^{2+}), which are crucial second messengers in numerous signaling pathways.[7] This interference can disrupt neurotransmitter release, enzyme activation, and gene expression.
- **Oxidative Stress:** Lead exposure can lead to the generation of reactive oxygen species (ROS), causing oxidative stress.[8] This can result in damage to cellular components such as lipids, proteins, and DNA.
- **Inhibition of δ -Aminolevulinic Acid Dehydratase (ALAD):** Lead inhibits the enzyme ALAD, which is involved in the heme synthesis pathway. This leads to the accumulation of δ -aminolevulinic acid (ALA), which can itself be neurotoxic.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cameo.mfa.org [cameo.mfa.org]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. chemicalbook.com [chemicalbook.com]
- 5. govinfo.gov [govinfo.gov]
- 6. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 7. [PDF] The Cellular Effect of Lead Poisoning and Its Clinical Picture | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 8. Analysis of lead toxicity in human cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Lead Oleate (CAS Number: 1120-46-3)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072426#lead-oleate-cas-number-1120-46-3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com